

Application Notes and Protocols: Utilizing 7-Hydroxyflavone in Breast Cancer Cell Line Studies

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Compound of Interest		
Compound Name:	7-Hydroxyflavone	
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These application notes provide a comprehensive overview of the use of **7-Hydroxyflavone**, a naturally occurring flavonoid, in the context of breast cancer cell line research. The protocols outlined below are based on established methodologies and published findings, offering a guide for investigating the anti-cancer properties of this compound.

Introduction

7-Hydroxyflavone has demonstrated potential as an anti-cancer agent in various studies. Research indicates its ability to inhibit the proliferation of breast cancer cells and induce programmed cell death (apoptosis). These effects are attributed to its interaction with key cellular signaling pathways that regulate cell growth, survival, and apoptosis. This document details the experimental procedures to assess the efficacy of **7-Hydroxyflavone** and elucidates its potential mechanisms of action in breast cancer cell lines such as MCF-7 (estrogen receptor-positive) and MDA-MB-231 (triple-negative).

Data Presentation: Quantitative Analysis of 7-Hydroxyflavone Activity

The following tables summarize the cytotoxic effects of **7-Hydroxyflavone** on commonly used breast cancer cell lines. The half-maximal inhibitory concentration (IC50) is a measure of the



potency of a substance in inhibiting a specific biological or biochemical function.

Table 1: IC50 Values of **7-Hydroxyflavone** in Human Breast Cancer Cell Lines

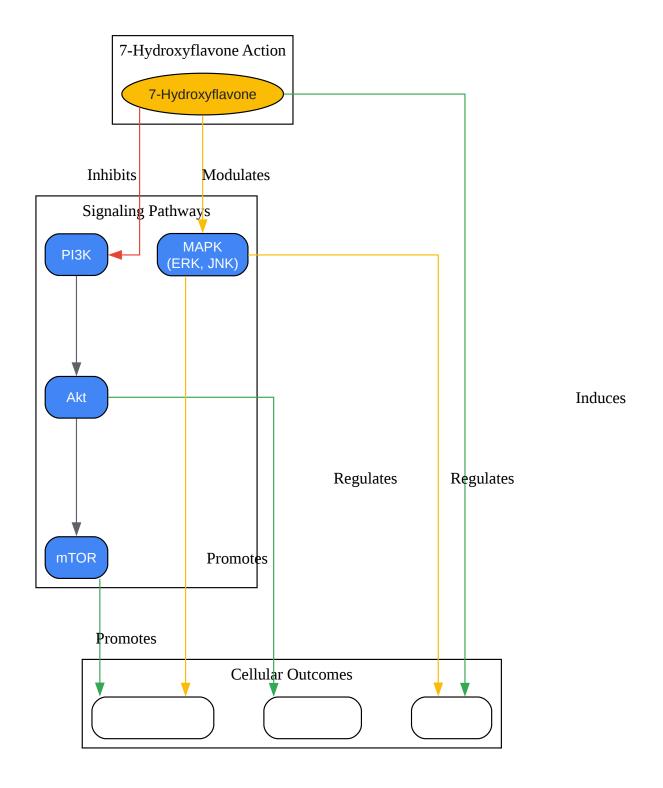
Cell Line	Receptor Status	7- Hydroxyflavon e IC50 (μΜ)	Exposure Time (hours)	Reference
MCF-7	ER+, PR+, HER2-	~25 - 50	48 - 72	[1]
MDA-MB-231	ER-, PR-, HER2-	~5 - 10	48 - 72	[2]

Note: IC50 values can vary between studies due to differences in experimental conditions such as cell density, passage number, and assay methodology.

Signaling Pathways Modulated by Flavonoids in Breast Cancer

Flavonoids, including **7-Hydroxyflavone**, have been shown to modulate several critical signaling pathways involved in breast cancer progression. The diagrams below illustrate the putative mechanisms of action.

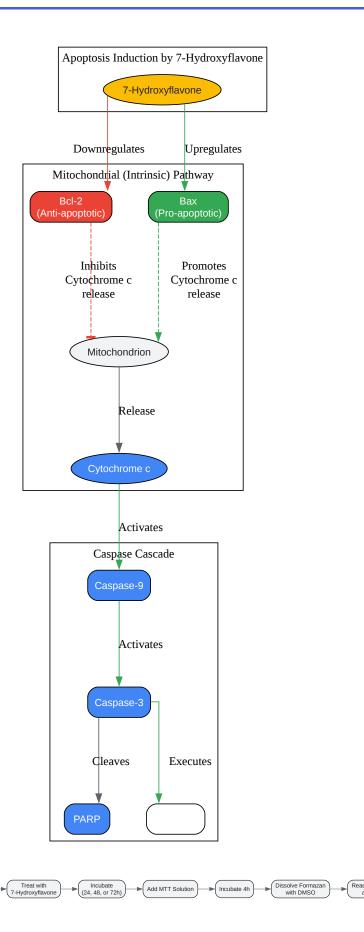




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